

Introduction: A Versatile Intermediate in Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name:	4-Bromobenzaldehyde tosylhydrazone
CAS No.:	1219826-70-6; 19350-68-6
Cat. No.:	B2884339

[Get Quote](#)

4-Bromobenzaldehyde tosylhydrazone is a stable, crystalline solid that serves as a pivotal intermediate in organic synthesis. Its structure uniquely combines the reactivity of a tosylhydrazone with the synthetic handle of an aryl bromide, making it a valuable precursor for a wide array of chemical transformations. Tosylhydrazones, in general, are highly regarded as robust and versatile precursors to diazo compounds, which are otherwise often unstable and hazardous to handle directly. The presence of the bromo-substituent on the aromatic ring further extends the synthetic utility of this molecule, allowing for its participation in a multitude of cross-coupling reactions to form complex molecular architectures.

This guide provides a comprehensive overview of the core physical and spectroscopic properties of **4-bromobenzaldehyde tosylhydrazone**. It details a standard synthesis protocol, explains the causality behind the experimental design, and explores the compound's fundamental reactivity, thereby offering a technical resource for its effective application in research and development.

Synthesis of 4-Bromobenzaldehyde Tosylhydrazone

The formation of a tosylhydrazone is fundamentally a condensation reaction between a carbonyl compound and p-toluenesulfonylhydrazide (tosylhydrazide). The reaction proceeds via nucleophilic attack of the terminal nitrogen of the hydrazide on the electrophilic carbonyl

carbon of the aldehyde, followed by dehydration to yield the C=N double bond of the hydrazone.

Experimental Protocol: Acid-Catalyzed Condensation

This protocol describes a standard laboratory procedure for the synthesis of **4-bromobenzaldehyde tosylhydrazone**.

Materials:

- 4-Bromobenzaldehyde (1.0 eq)
- p-Toluenesulfonylhydrazide (1.0 eq)
- Ethanol (approx. 10-15 mL per gram of aldehyde)
- Concentrated Hydrochloric Acid (catalytic amount, 1-2 drops)

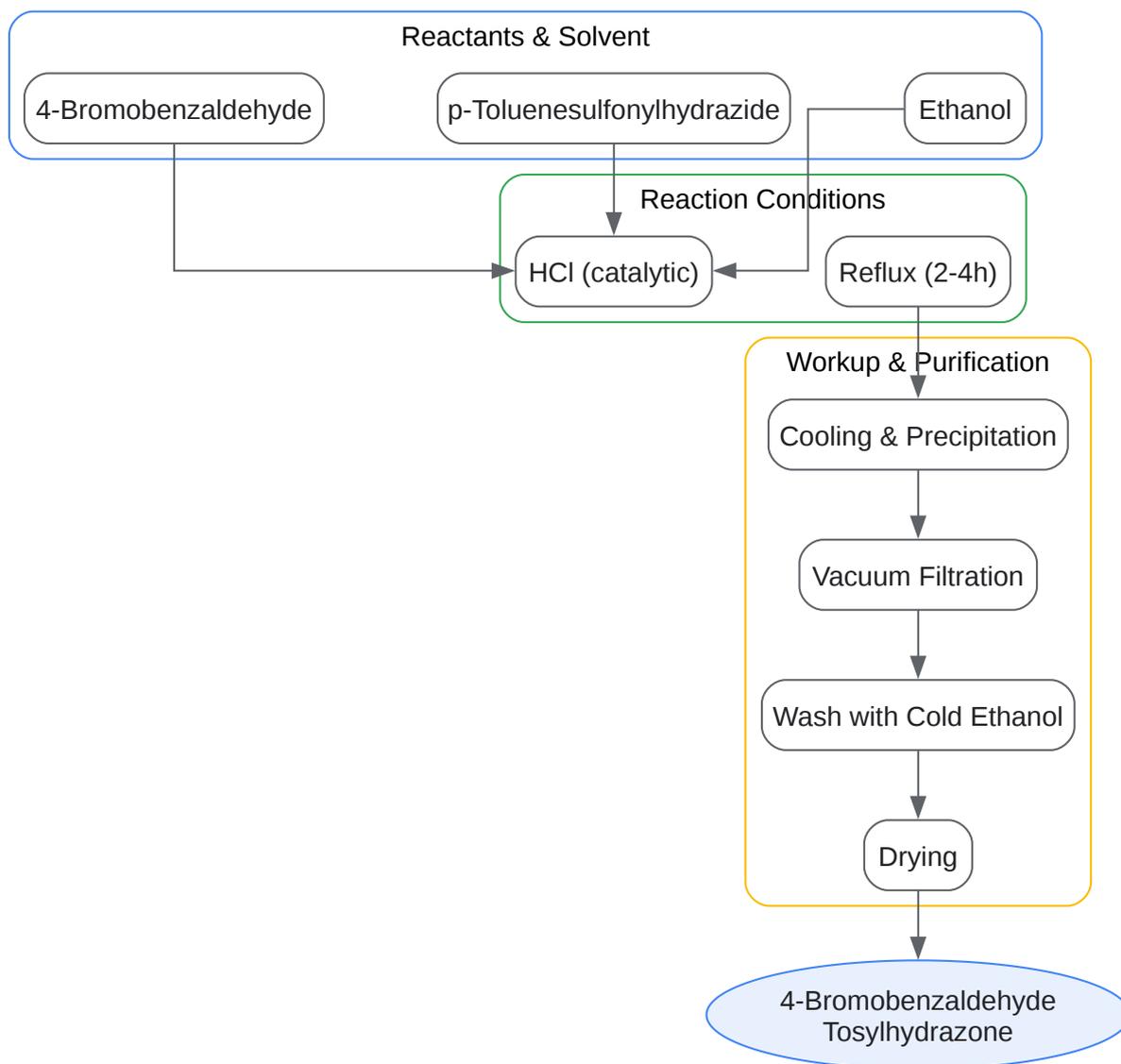
Procedure:

- To a round-bottomed flask equipped with a reflux condenser and a magnetic stir bar, add 4-bromobenzaldehyde and p-toluenesulfonylhydrazide.
- Add ethanol to the flask to dissolve the solids. Gentle heating may be required.
- Add a catalytic amount (1-2 drops) of concentrated hydrochloric acid to the solution. The acid serves to protonate the carbonyl oxygen, increasing the electrophilicity of the carbonyl carbon and accelerating the rate of nucleophilic attack by the hydrazide.
- Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting aldehyde spot has been consumed.
- Upon completion, allow the reaction mixture to cool to room temperature, and then place it in an ice bath to facilitate the precipitation of the product.
- Collect the resulting solid product by vacuum filtration through a Büchner funnel.

- Wash the filter cake with a small amount of cold ethanol to remove any soluble impurities.
- Dry the purified **4-bromobenzaldehyde tosylhydrazone** under vacuum. The product is typically obtained as a white or off-white solid.

An alternative, solvent-free approach involves simply grinding the aldehyde and tosylhydrazide together in a mortar and pestle at room temperature, which can significantly shorten reaction times and simplify work-up.^[1]

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-bromobenzaldehyde tosylhydrazone**.

Physicochemical Properties

The key physical and chemical properties of **4-bromobenzaldehyde tosylhydrazone** are summarized in the table below. These properties are essential for its handling, storage, and application in synthetic protocols.

Property	Data	Reference(s)
Molecular Formula	C ₁₄ H ₁₃ BrN ₂ O ₂ S	[2]
Molecular Weight	353.24 g/mol	[2]
CAS Number	19350-68-6	[2]
Appearance	White to off-white crystalline solid	[3]
Melting Point	Data not available. For the related 4-bromobenzaldehyde phenylhydrazone, the melting point is 112-114 °C.[4]	
Solubility	Insoluble in water; Soluble in dichloromethane; Soluble in hot ethanol and sparingly soluble in cold ethanol.[1][4][5]	

Spectroscopic Characterization

Spectroscopic analysis is critical for confirming the identity and purity of the synthesized compound. The expected data for **4-bromobenzaldehyde tosylhydrazone** are detailed below, based on established values for its constituent functional groups.

Technique	Expected Data
¹ H NMR	δ (ppm): ~11.4 (s, 1H, NH), ~7.9 (s, 1H, CH=N), ~7.8 (d, 2H, ArH ortho to SO ₂), ~7.6 (d, 2H, ArH ortho to Br), ~7.5 (d, 2H, ArH ortho to CH=N), ~7.4 (d, 2H, ArH ortho to CH ₃), ~2.4 (s, 3H, Ar-CH ₃). (Predicted based on related structures[1])
¹³ C NMR	δ (ppm): ~148 (Ar-C-Br), ~144 (C=N), ~136-127 (Aromatic C), ~21 (Ar-CH ₃). (Predicted based on related structures[6])
IR	ν (cm ⁻¹): ~3220 (N-H stretch), ~1595 (C=N stretch), ~1360 & ~1165 (S=O asymmetric and symmetric stretch). (Predicted based on related structures[4])
Mass Spec (EI)	m/z: 354/352 (M ⁺ , characteristic ~1:1 ratio for Br isotopes), 185/183 ([C ₇ H ₄ Br] ⁺), 155 ([C ₇ H ₅ SO ₂] ⁺), 91 ([C ₇ H ₇] ⁺ , tropylium ion). (Predicted based on fragmentation of related compounds[7])

Reactivity and Synthetic Utility

The true value of **4-bromobenzaldehyde tosylhydrazone** lies in its versatile reactivity, which stems from two key transformations: decomposition to a diazo compound and participation in cross-coupling reactions.

Generation of Diazo Compounds and Carbenes

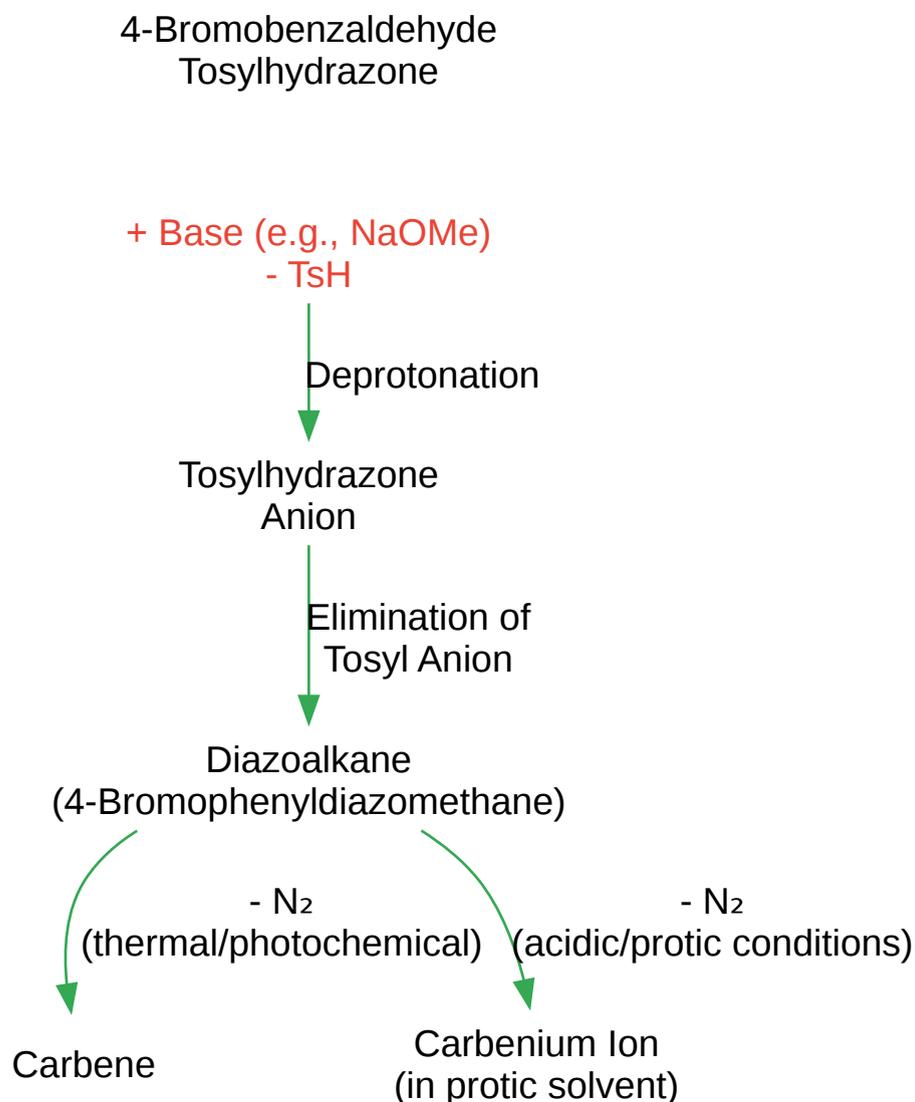
Under basic conditions, tosylhydrazones undergo elimination to form diazo compounds. This is the foundation of the Shapiro reaction (using strong, non-nucleophilic bases like organolithiums) and the Bamford-Stevens reaction (using bases like sodium methoxide). The generated 4-bromophenyldiazomethane is a valuable intermediate that can:

- Extrude N₂ to form a carbene, which can undergo cyclopropanation with alkenes.
- Participate in 1,3-dipolar cycloadditions.

- Be used in transition-metal-catalyzed cross-coupling reactions.

This in-situ generation provides a much safer and more convenient alternative to handling potentially explosive diazoalkanes directly.

Key Reaction Pathway: The Bamford-Stevens Reaction



[Click to download full resolution via product page](#)

Caption: Generation of reactive intermediates from a tosylhydrazone.

Role in Cross-Coupling Reactions

The aryl bromide moiety of **4-bromobenzaldehyde tosylhydrazone** makes it an excellent substrate for palladium-catalyzed cross-coupling reactions, such as the Suzuki, Heck, and Sonogashira reactions. This allows for the introduction of new carbon-carbon or carbon-heteroatom bonds at the para-position of the benzaldehyde-derived ring, enabling the synthesis of complex biaryls, stilbenes, and other conjugated systems. This dual reactivity allows for sequential functionalization, where the tosylhydrazone can first be used to build one part of a molecule, followed by a cross-coupling reaction at the bromide position.

Conclusion

4-Bromobenzaldehyde tosylhydrazone is a multifunctional and highly valuable reagent for synthetic organic chemists. Its physical stability and well-defined spectroscopic characteristics make it a reliable starting material. The compound's true power is realized through its capacity to serve as a safe, in-situ source of a diazo intermediate while also possessing a functional handle for a wide range of powerful cross-coupling reactions. This dual nature provides a strategic advantage in the design and execution of synthetic routes toward complex target molecules in pharmaceutical and materials science research.

References

- Li, W., et al. (2015). Rapid Synthesis of N-Tosylhydrazones under Solvent-Free Conditions and Their Potential Application Against Human Triple-Negative Breast Cancer. *ChemistryOpen*, 4(4), 426-430. Available from: [\[Link\]](#)
- Uyanik, M., & Ishihara, K. (2010). Oxidation of Primary and Secondary Alcohols to Aldehydes and Ketones. *Organic Syntheses*, 87, 185. Available from: [\[Link\]](#)
- Supporting Information for: Palladium-Catalyzed Three-component Coupling Reaction of o-Bromobenzaldehyde, N-Tosylhydrazone and Methanol. *Organic Letters*. Available from: [\[Link\]](#)
- Neto, B. A., et al. (2006). Using Solid-State ¹³C NMR to Follow up the Synthesis of a New Bioactive N- acylhydrazone. *Annals of Magnetic Resonance*, 5(1/3), 34-40. Available from: [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for CID 70741, 4-Bromobenzaldehyde. Available from: [\[Link\]](#)

- Synthonix. **4-Bromobenzaldehyde tosylhydrazone**. Available from: [[Link](#)]
- AD Pharmacem. 4-Bromo Benzaldehyde Intermediate Supplier. Available from: [[Link](#)]
- NIST. Benzaldehyde, 4-bromo-. In NIST Chemistry WebBook, NIST Standard Reference Database Number 69. Available from: [[Link](#)]
- LookChem. Synthesis of p-Bromobenzaldehyde. Available from: [[Link](#)]
- SpectraBase. 4-Bromobenzaldehyde 1H NMR Spectrum. Available from: [[Link](#)]
- Wikipedia. 4-Bromobenzaldehyde. Available from: [[Link](#)]
- ResearchGate. Mass spectrum of 4-Bromobenzaldehyde. Available from: [[Link](#)]
- Carl ROTH. 4-Bromobenzaldehyde. Available from: [[Link](#)]
- Pacific Biochem Private Limited. 4-Bromo Benzaldehyde. Available from: [[Link](#)]
- Al-Ostath, A., et al. (2015). Synthesis of some 4-oxobenzotriazolo Hydrazones. American Research Journal of Organic and Inorganic Chemistry, 1(1), 1-8. Available from: [[Link](#)]
- ChemWhat. 4-Bromobenzaldehyde. Available from: [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. Synthonix, Inc > 19350-68-6 | 4-Bromobenzaldehyde tosylhydrazone [synthonix.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. CAS 1122-91-4: 4-Bromobenzaldehyde | CymitQuimica [cymitquimica.com]

- [6. auremn.org \[auremn.org\]](https://auremn.org)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- To cite this document: BenchChem. [Introduction: A Versatile Intermediate in Modern Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2884339#physical-properties-of-4-bromobenzaldehyde-tosylhydrazone\]](https://www.benchchem.com/product/b2884339#physical-properties-of-4-bromobenzaldehyde-tosylhydrazone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com